

A Comprehensive Technical Guide to Pyridinium, 1-(2-hydroxy-3-sulfopropyl)-

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Compound of Interest

Compound Name: 1-(2-Hydroxy-3-sulphonatopropyl)pyridinium

Cat. No.: B7821165

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This guide provides an in-depth exploration of Pyridinium, 1-(2-hydroxy-3-sulfopropyl)-, a zwitterionic compound known by its CAS Number 3918-73-8. While its primary application lies within the electrochemical industry, its unique molecular structure presents intriguing possibilities for broader scientific applications. This document is intended for researchers, chemists, and professionals in drug development who seek a thorough understanding of this molecule's properties, synthesis, and potential.

Introduction: Unveiling a Multifaceted Molecule

Pyridinium, 1-(2-hydroxy-3-sulfopropyl)-, often referred to as PPS-OH or 1-(2-Hydroxy-3-sulfopropyl)-pyridinium betaine, is a heterocyclic organic compound.^{[1][2]} It exists as an inner salt, or zwitterion, containing a positively charged quaternary pyridinium nitrogen and a negatively charged sulfonate group.^{[1][3]} This dual-charge nature within a single molecule is fundamental to its chemical behavior and utility.

Historically, the development and application of PPS-OH have been overwhelmingly concentrated in the field of metal finishing, where it serves as a critical additive in nickel electroplating baths.^{[4][5][6]} Its function as a superior leveling and brightening agent has solidified its industrial importance.^[2] However, for the medicinal chemist and drug development professional, the core structure—a pyridinium ring coupled with a highly polar side chain—is noteworthy. The pyridine scaffold is a privileged structure in medicinal chemistry, forming the backbone of numerous therapeutic agents.^{[7][8]} This guide will therefore not only detail the

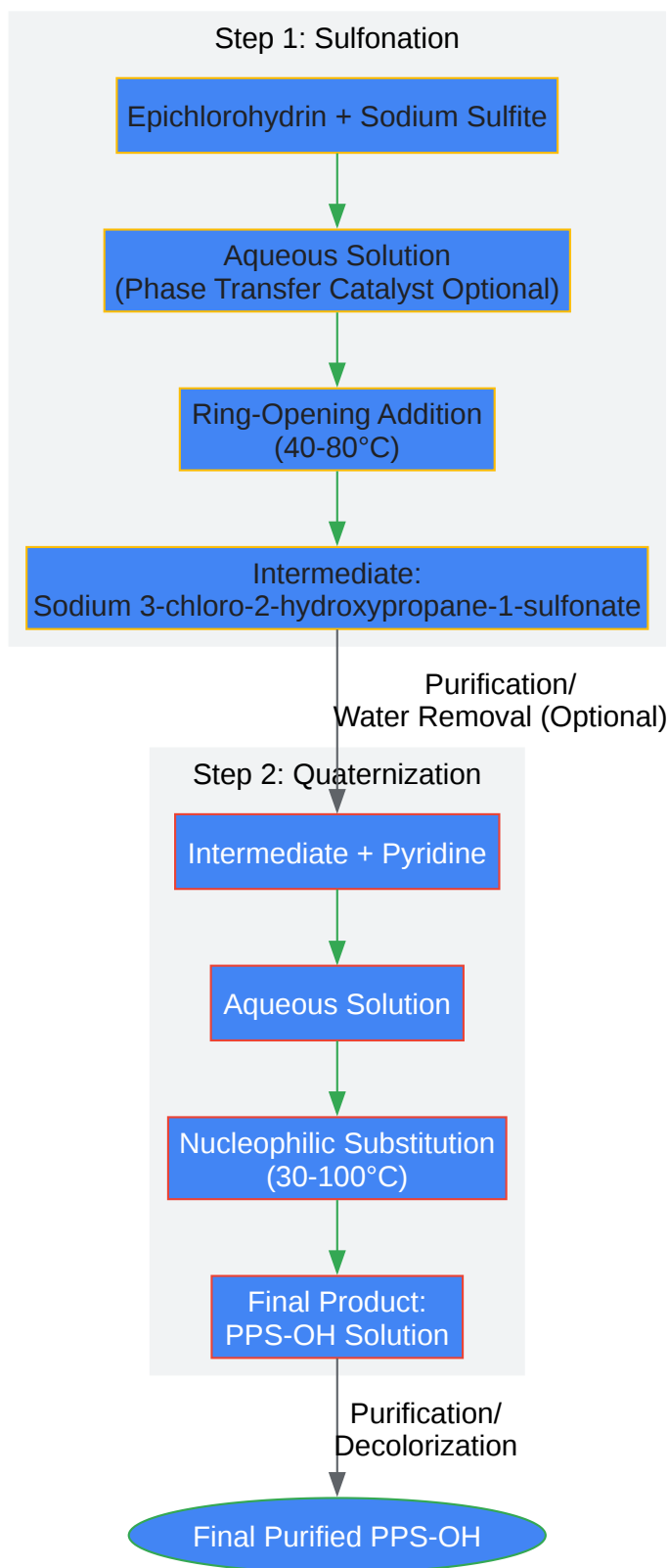
established industrial science of PPS-OH but also provide a forward-looking perspective on its potential relevance in biochemical and pharmaceutical research.

Section 1: Molecular Architecture and Physicochemical Profile

A molecule's function is dictated by its structure and resulting physical properties. Understanding these fundamentals is the first step toward innovative application.

Molecular Structure

The structure of Pyridinium, 1-(2-hydroxy-3-sulfopropyl)- is characterized by a pyridine ring quaternized by a 2-hydroxy-3-sulfopropyl chain. The permanent positive charge on the nitrogen atom is internally balanced by the negative charge of the sulfonate group, making the overall molecule neutral yet highly polar.



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